

Indole-3-amidoxime (CAS: 95649-37-9): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Indole-3-amidoxime*

Cat. No.: *B124586*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Indole-3-amidoxime**, a heterocyclic compound of interest in pharmaceutical and chemical research. This document collates available data on its chemical properties, synthesis, and potential biological activities, presented in a format tailored for scientific and research applications.

Core Compound Data

Indole-3-amidoxime is a derivative of indole, a ubiquitous bicyclic aromatic heterocycle found in numerous biologically active compounds. The presence of the amidoxime functional group makes it a versatile synthetic intermediate.^[1]

Property	Value	Reference
CAS Number	95649-37-9	[2]
Molecular Formula	C ₉ H ₉ N ₃ O	[2]
Molecular Weight	175.19 g/mol	[2]
Appearance	Crystalline solid	[1]
Purity	≥97%	[3]
Storage Conditions	-20°C for long-term storage (≥2 years)	[1]
UV/Vis (λ _{max})	216, 280 nm	[3]

Solubility Profile

Solvent	Solubility	Reference
DMSO	Approx. 14 mg/mL	[3]
Dimethylformamide (DMF)	Approx. 12.5 mg/mL	[3]
DMSO:PBS (pH 7.2) (1:10)	Approx. 0.1 mg/mL	[3]

Synthesis of Indole-3-amidoxime

The primary route for the synthesis of **Indole-3-amidoxime** involves the reaction of a nitrile with hydroxylamine. A general, yet detailed, protocol is outlined below.

Experimental Protocol: Synthesis from 3-Cyanoindole

This protocol describes the formation of **Indole-3-amidoxime** from 3-Cyanoindole.

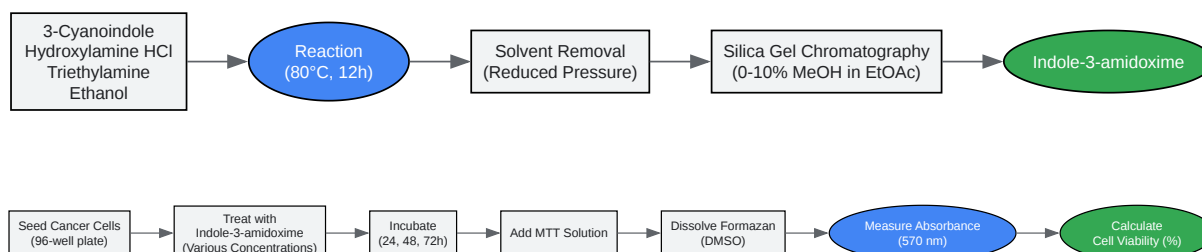
Materials:

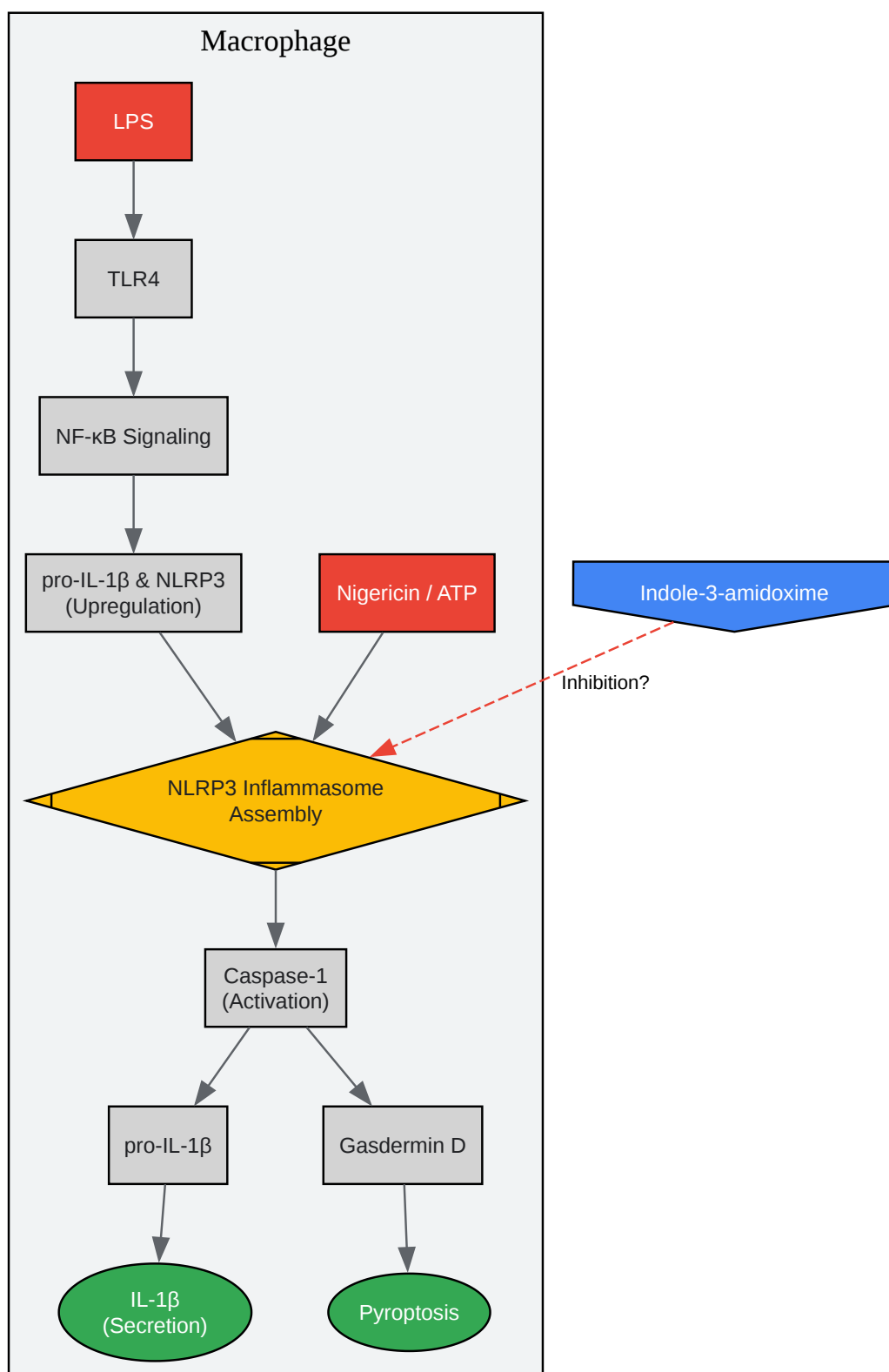
- 3-Cyanoindole (1 equiv.)
- Hydroxylamine hydrochloride (3 equiv.)

- Triethylamine (TEA) (3 equiv.)
- Ethanol
- Ethyl acetate
- Methanol
- Silica gel
- Celite

Procedure:

- To a round-bottom flask containing ethanol, add 3-Cyanoindole (1 equivalent), hydroxylamine hydrochloride (3 equivalents), and triethylamine (3 equivalents).[2]
- Heat the reaction mixture to 80°C.[2]
- Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 12 hours.[2]
- Once the reaction is complete, cool the solution to room temperature.
- Remove the solvent under reduced pressure.
- Load the resulting solid onto Celite.
- Purify the crude product by silica gel column chromatography using a gradient of 0-10% methanol in ethyl acetate to yield **Indole-3-amidoxime**.[2]





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